

Trimethyl phosphite chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethyl phosphite

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An In-depth Technical Guide to **Trimethyl Phosphite**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **trimethyl phosphite**, a versatile organophosphorus compound. Its significance as a reagent and intermediate in various fields, including agrochemicals, flame retardants, and pharmaceuticals, makes a thorough understanding of its characteristics essential for scientific and industrial applications.^{[1][2]}

Chemical and Physical Properties

Trimethyl phosphite, with the IUPAC name **trimethyl phosphite**, is a colorless liquid known for its highly pungent, foul odor.^{[3][4]} It is an important intermediate in the production of various chemicals.^[5] The fundamental properties of **trimethyl phosphite** are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	Trimethyl phosphite	[4]
CAS Number	121-45-9	[4][6]
Molecular Formula	C ₃ H ₉ O ₃ P	[4][6]
Molecular Weight	124.08 g/mol	[3][7]
Appearance	Clear, colorless liquid	[3][4][8]
Odor	Strong, pungent, foul odor	[3][4][9]
Density	1.052 g/mL at 25 °C	[4][7][10]
Melting Point	-78 °C (-108 °F)	[4][7][10][11]
Boiling Point	111-112 °C (232 °F) at 760 mmHg	[4][7][10][11]
Flash Point	28 °C (82 °F)	[4][5]
Solubility	Insoluble and reacts with water. Soluble in organic solvents like ethanol, ether, benzene, and acetone.	[3][5][12][13]
Vapor Pressure	24 mmHg at 25 °C (77 °F)	[4][5]
Vapor Density	4.3 (Air = 1)	[3][7]
Refractive Index	n _{20/D} 1.408	[7][10]

Molecular Structure and Spectral Data

Trimethyl phosphite's molecular structure features a central phosphorus(III) atom bonded to three methoxy (-OCH₃) groups. The phosphorus atom also possesses a lone pair of electrons, resulting in a trigonal pyramidal geometry around the phosphorus center.[4][14] This structure is key to its reactivity.

Spectral Properties

The spectral data for **trimethyl phosphite** are crucial for its identification and characterization.

Spectral Data Type	Key Features	Source(s)
¹ H NMR	A doublet is observed for the nine equivalent protons due to coupling with the ³¹ P nucleus (J(P,H) ≈ 11.0 Hz).	[15][16][17]
³¹ P NMR	A single resonance is observed, characteristic of a phosphite ester.	[18]
¹³ C NMR	A single resonance for the three equivalent methyl carbons.	[19]
IR Spectrum	Characteristic P-O-C stretching and bending vibrations.	[6]
Mass Spectrum	The molecular ion peak can be observed, along with characteristic fragmentation patterns.	[6][15]

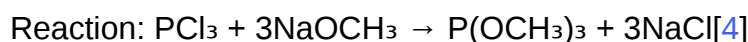
Experimental Protocols

Synthesis of Trimethyl Phosphite

The most common industrial synthesis of **trimethyl phosphite** involves the reaction of phosphorus trichloride (PCl₃) with methanol (CH₃OH).[20] An acid scavenger, such as a tertiary amine (e.g., N,N-dimethylaniline or diethylaniline), is used to neutralize the hydrogen chloride (HCl) byproduct.[9][20]

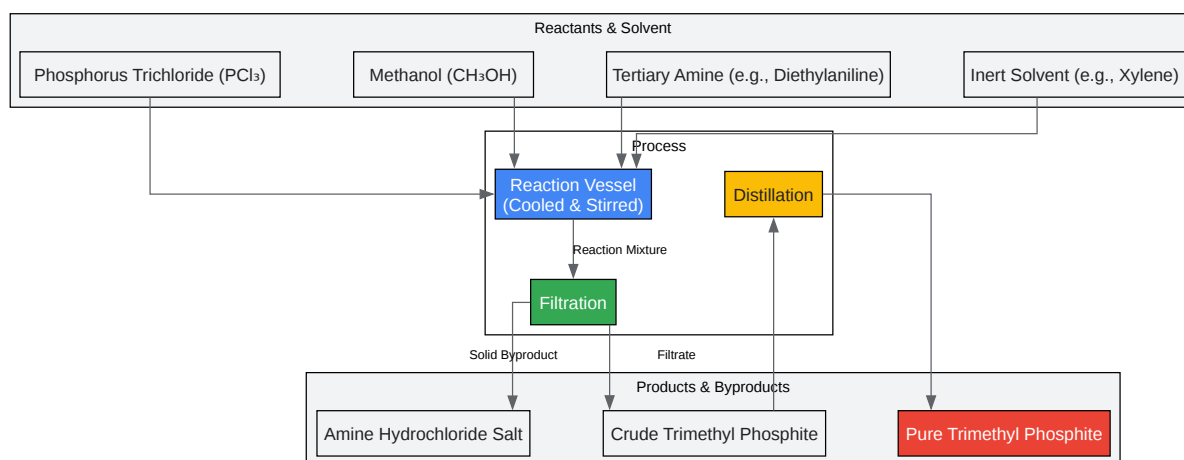


An alternative method utilizes sodium methoxide, which also serves to neutralize the HCl.[4]



Detailed Methodology (Amine Catalyst Method):[\[20\]](#)[\[21\]](#)[\[22\]](#)

- A solution of anhydrous methanol and a tertiary amine (e.g., diethylaniline) in a dry, inert solvent (e.g., petroleum ether or xylene) is prepared in a three-necked flask equipped with a stirrer, reflux condenser, and a dropping funnel.[\[21\]](#)[\[22\]](#)
- The flask is cooled in a cold-water or ice bath.[\[21\]](#)
- A solution of phosphorus trichloride in the same inert solvent is added dropwise from the dropping funnel while stirring vigorously. The temperature is carefully controlled to manage the exothermic reaction.[\[22\]](#)[\[23\]](#)
- After the addition is complete, the reaction mixture is stirred for a period to ensure the reaction goes to completion.
- The precipitated amine hydrochloride salt is removed by filtration.[\[21\]](#)
- The filtrate, containing **trimethyl phosphite**, is then subjected to purification.



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Caption: General workflow for the synthesis of **trimethyl phosphite**.

Purification

Purification is critical to remove unreacted starting materials, byproducts, and any water.^[20]

- Distillation: The crude **trimethyl phosphite** is purified by fractional distillation, often under reduced pressure, to separate it from the solvent and other impurities.^{[9][21]}
- Drying: To remove residual water and any dialkyl phosphonate impurities, the phosphite can be treated with sodium metal followed by decantation and distillation.^{[9][10][12]} The use of molecular sieves is also an effective drying method.^{[10][12]}

Handling and Storage

Trimethyl phosphite is a flammable liquid and is sensitive to air and moisture.[3][24]

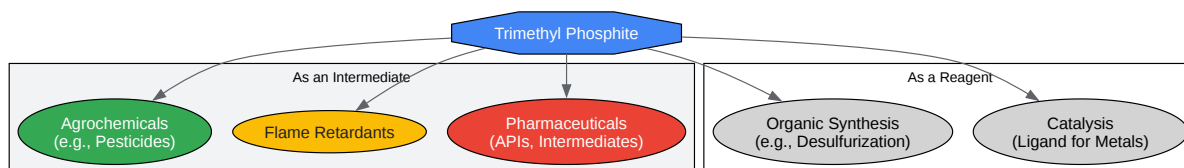
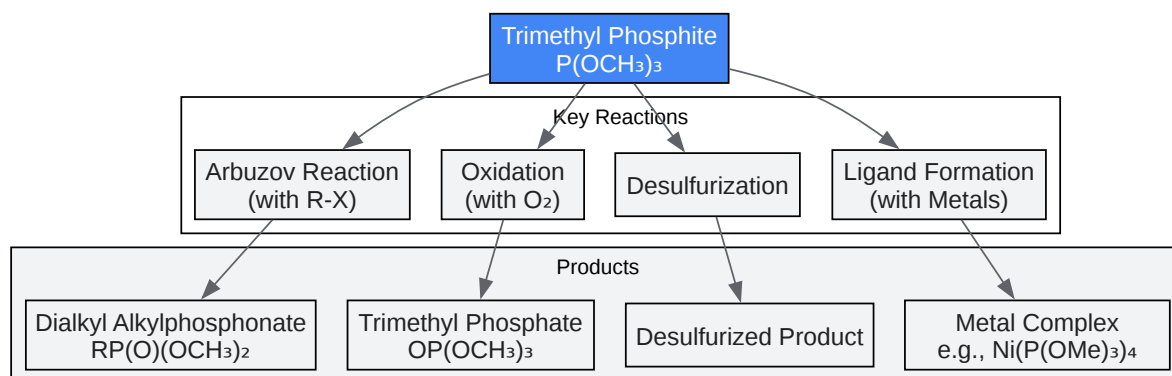
- **Handling:** Work should be conducted in a well-ventilated fume hood.[13] All equipment must be grounded to prevent static discharge.[5][24] Use non-sparking tools.[8][24] Personnel should wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (neoprene or nitrile rubber), chemical goggles, and protective clothing.[24][25]
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [24][26] It should be kept in tightly sealed containers under an inert atmosphere (e.g., nitrogen) to prevent oxidation and hydrolysis.[8][25] It is incompatible with strong bases, oxidizing agents, and water.[24][25][26]

Chemical Reactions and Applications

The lone pair of electrons on the phosphorus atom makes **trimethyl phosphite** a good nucleophile and a ligand for transition metals.[13]

Key Reactions

- **Arbuzov Reaction:** **Trimethyl phosphite** reacts with alkyl halides (like methyl iodide) to form phosphonates. This is a fundamental reaction for creating phosphorus-carbon bonds.[4][27]
$$\text{P}(\text{OCH}_3)_3 + \text{CH}_3\text{I} \rightarrow \text{CH}_3\text{P}(\text{O})(\text{OCH}_3)_2 + \text{CH}_3\text{I} \text{ (catalyst)} \rightarrow \dots$$
- **Oxidation:** It is readily oxidized to trimethyl phosphate.[4][27]
$$2\text{P}(\text{OCH}_3)_3 + \text{O}_2 \rightarrow 2\text{OP}(\text{OCH}_3)_3$$
- **Desulfurization:** It is used as a mild desulfurization reagent in organic synthesis.[4][27]
- **Ligand in Organometallic Chemistry:** As a ligand, it has a smaller cone angle and better acceptor properties than trimethylphosphine, forming stable complexes with metals, such as $\text{Ni}(\text{P}(\text{OMe})_3)_4$. [4][27]



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- To cite this document: BenchChem. [Trimethyl phosphite chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108974#trimethyl-phosphite-chemical-properties-and-structure]

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